

Codaphniphylline CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: Codaphniphylline

Cat. No.: B15591752

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An In-depth Technical Guide to Codaphniphylline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Codaphniphylline**, a complex polycyclic alkaloid isolated from plants of the *Daphniphyllum* genus. This document includes its chemical identifiers, a summary of its physicochemical properties, and a detailed look into its chemical synthesis, presented to aid researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Core Chemical Information

Codaphniphylline is a structurally intricate natural product that has garnered interest from the scientific community due to its unique molecular architecture.

Property	Value
CAS Number	14694-15-6[1][2][3][4]
Molecular Formula	C30H47NO3[1][2]
Molecular Weight	469.7 g/mol [1][2]
Appearance	Powder[1][2]
Natural Source	Branches of Daphniphyllum macropodum Miq. [1][2]

IUPAC Nomenclature: Due to the high complexity of its polycyclic system, a definitive IUPAC name for **Codaphniphylline** is not commonly cited in the literature. A systematic name, based on its core structure, can be generated, but for practical purposes, the common name "**Codaphniphylline**" is universally used.

Physicochemical Data

While comprehensive experimental data for **Codaphniphylline** is not widely available in public databases, its properties can be inferred from its chemical structure and the known characteristics of related Daphniphyllum alkaloids. The molecule is soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

Experimental Protocols: Total Synthesis of (+)-Codaphniphylline

The total synthesis of (+)-**Codaphniphylline** represents a significant achievement in organic chemistry, notable for the strategic construction of its complex, sterically congested polycyclic framework. The following is a conceptual summary of a synthetic approach, with the detailed experimental procedures, including reagent quantities, reaction conditions, and purification methods, being accessible in the primary literature.

Key Stages of Synthesis:

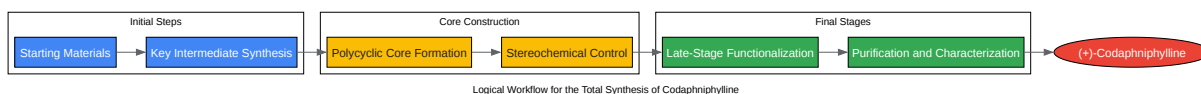
- **Core Skeleton Assembly:** The synthesis typically begins with the construction of a key intermediate that contains the foundational rings of the molecule. This often involves a series

of cycloaddition and annulation reactions to build the fused ring system.

- **Stereochemical Control:** Throughout the synthesis, precise control of stereochemistry is crucial. This is achieved through the use of chiral auxiliaries, asymmetric catalysis, and substrate-controlled reactions to establish the correct relative and absolute configurations of the numerous stereocenters.
- **Functional Group Manipulation:** A variety of functional group interconversions are employed to introduce the necessary oxygen and nitrogen functionalities and to modify the oxidation states of different parts of the molecule.
- **Late-Stage Cyclization:** The final rings of the polycyclic structure are often formed in the later stages of the synthesis through intramolecular reactions, which can be challenging due to the steric hindrance of the pre-existing framework.
- **Purification and Characterization:** Each synthetic intermediate is rigorously purified, typically using chromatographic techniques, and its structure is confirmed by spectroscopic methods, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Visualizing the Synthetic and Biological Landscape

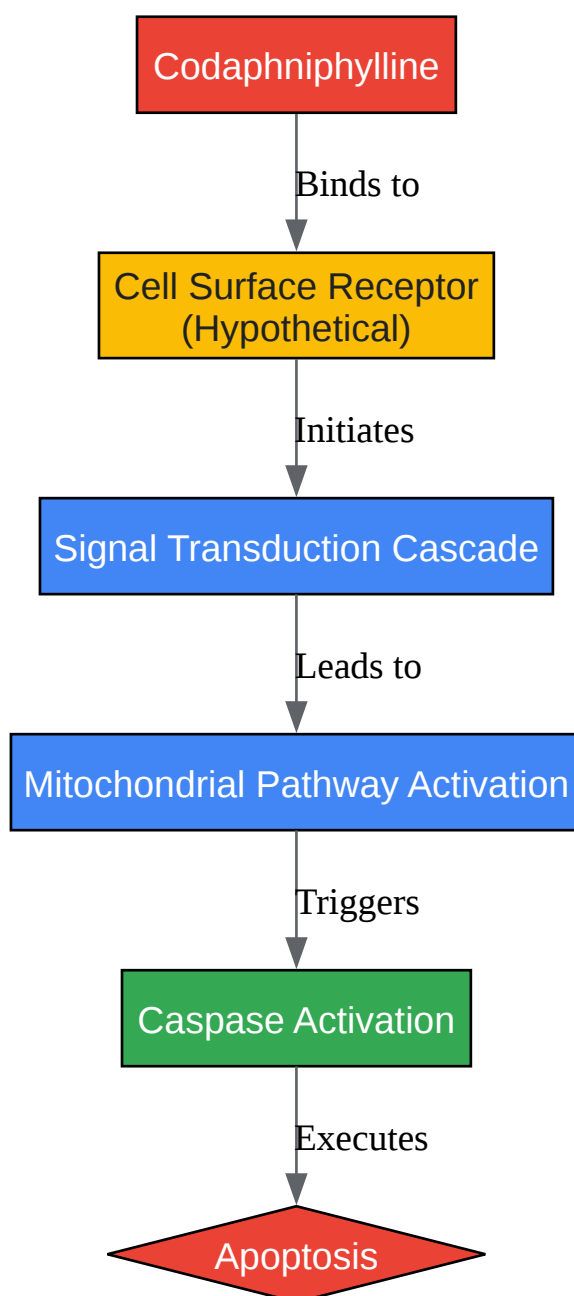
To better understand the complex processes associated with **Codaphniphylline**, the following diagrams illustrate the logical flow of its synthesis and a hypothetical biological mechanism of action based on the known activities of related compounds.



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Caption: A diagram illustrating the logical workflow of the total synthesis of (+)-**Codaphniphylline**.

While the specific biological activities and signaling pathways of **Codaphniphylline** have not been extensively studied, related Daphniphyllum alkaloids are known to exhibit cytotoxic effects against various cancer cell lines. This suggests that **Codaphniphylline** may also possess similar properties. A plausible, yet hypothetical, mechanism for such activity could involve the induction of apoptosis.



Hypothetical Signaling Pathway for Codaphniphylline-Induced Cytotoxicity

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Caption: A hypothetical signaling pathway illustrating a potential mechanism for **Codaphniphylline**-induced cytotoxicity, proceeding through the activation of an apoptotic cascade. Further research is required to validate this proposed pathway.

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